

9-Hydroxy-alpha-lapachone: A Technical Guide to Natural Sources and Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 9-Hydroxy-alpha-lapachone

Cat. No.: B151759

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Hydroxy-alpha-lapachone is a naturally occurring naphthoquinone that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of its natural sources, methods for its isolation, and strategies for its chemical synthesis. The document is intended to serve as a resource for researchers and professionals involved in natural product chemistry, medicinal chemistry, and drug development.

Natural Sources and Isolation

9-Hydroxy-alpha-lapachone has been identified as a constituent of at least one plant species, *Catalpa ovata*. While its presence in *Firmiana simplex* has been suggested, detailed phytochemical studies confirming this are not readily available in the current body of scientific literature.

Catalpa ovata (Chinese catalpa)

The primary documented natural source of **9-hydroxy-alpha-lapachone** is the stem of *Catalpa ovata*, a tree native to China. Studies have successfully isolated this compound through bioassay-guided fractionation of the plant's extract.^{[1][2]}

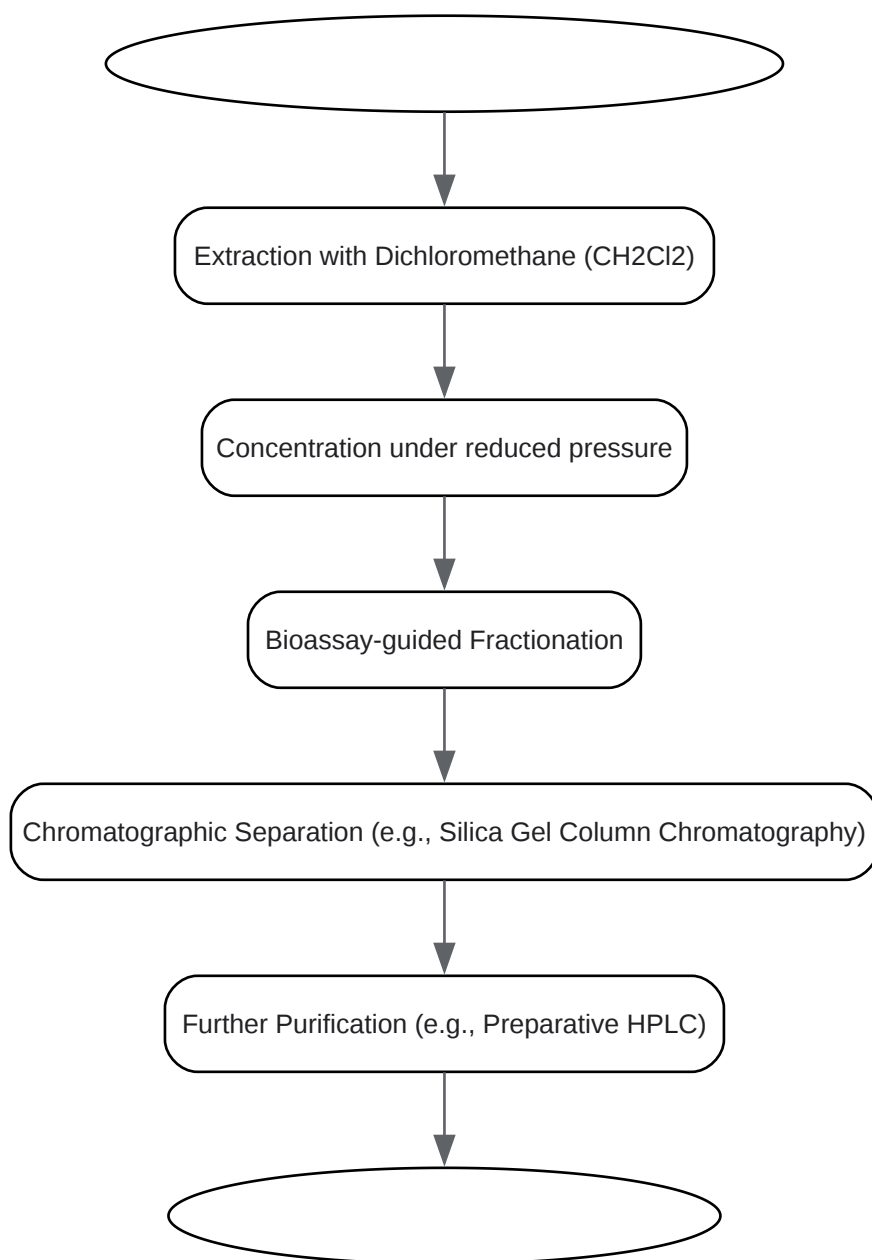
Table 1: Natural Occurrence of **9-Hydroxy-alpha-lapachone**

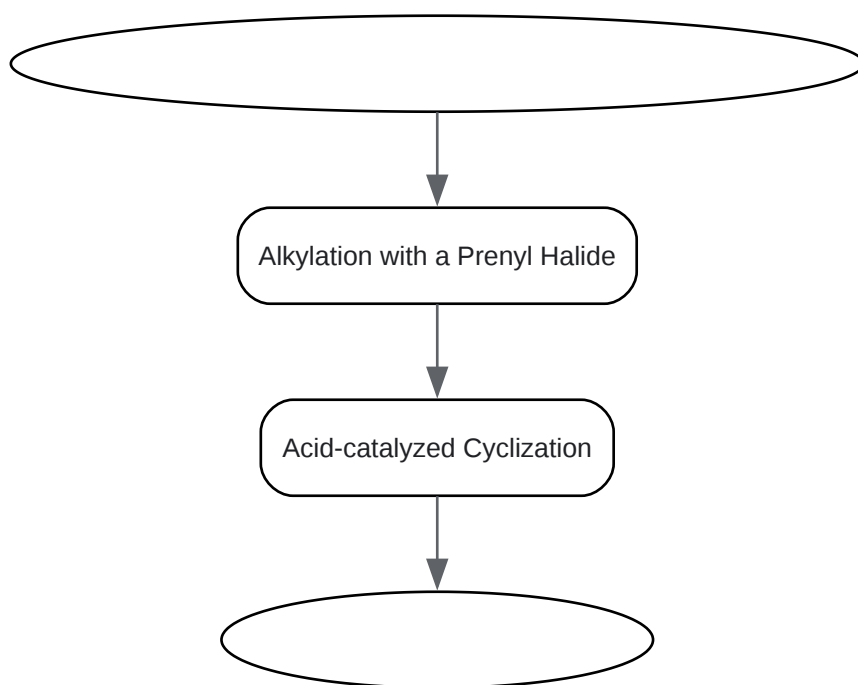
Plant Species	Part of Plant	Method of Isolation	Quantitative Yield	Reference
Catalpa ovata	Stems	Bioassay-guided fractionation of a CH ₂ Cl ₂ -soluble fraction	Not explicitly reported	[1][2]

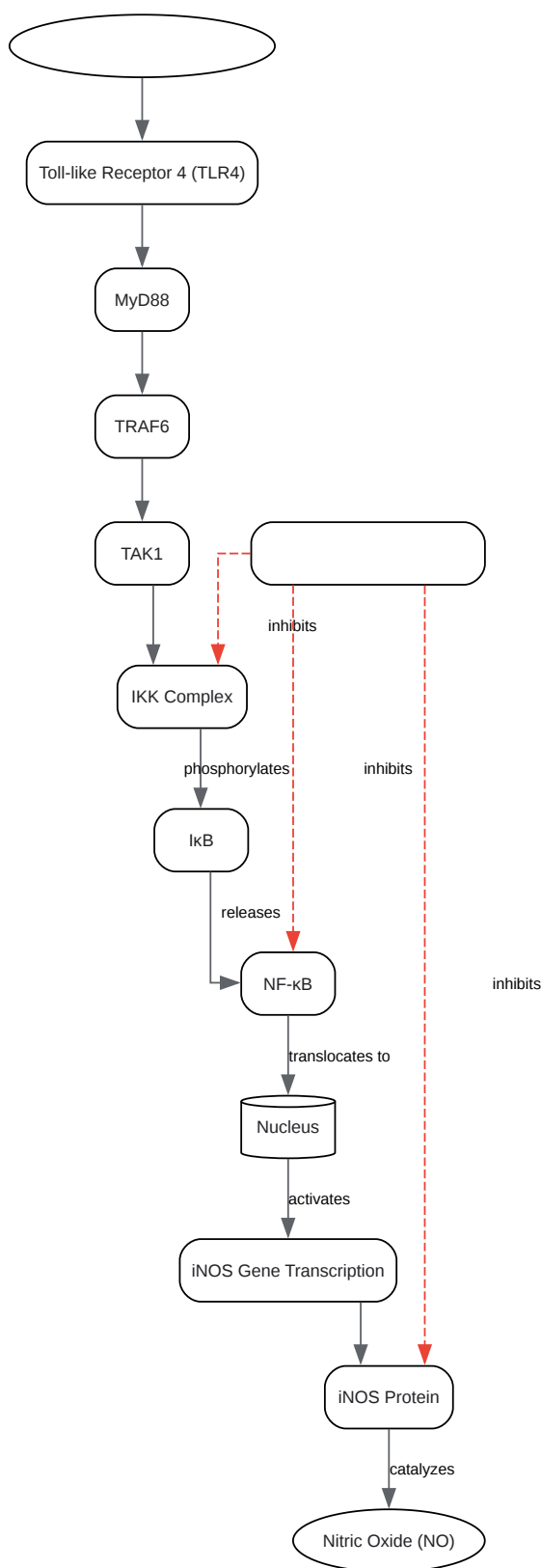
Experimental Protocol: Isolation from Catalpa ovata

The following is a generalized protocol for the isolation of **9-hydroxy-alpha-lapachone** from the stems of *Catalpa ovata*, based on published methodologies.[1][2]

Experimental Workflow for Isolation







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References

- 1. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 2. Naphthoquinones from *Catalpa ovata* and their inhibitory effects on the production of nitric oxide - PubMed [pubmed.ncbi.nlm.nih.gov]
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